

Application Notes and Protocols for AZ084 In Vivo Mouse Model

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive overview and detailed experimental protocols for the use of **AZ084**, a potent and selective allosteric antagonist of C-C chemokine receptor 8 (CCR8), in a subcutaneous Lewis Lung Carcinoma (LLC) in vivo mouse model. **AZ084** has demonstrated potential in cancer immunotherapy by modulating the tumor microenvironment through the inhibition of regulatory T cell (Treg) differentiation. This document outlines the mechanism of action of **AZ084**, its pharmacokinetic profile, and detailed methodologies for conducting preclinical efficacy studies in mice, including tumor model establishment, drug administration, and pharmacodynamic analysis of Treg populations.

Introduction

AZ084 is an orally bioavailable small molecule that acts as an allosteric antagonist of CCR8.[1] [2] CCR8 is a chemokine receptor predominantly expressed on tumor-infiltrating Tregs, which are key mediators of immunosuppression within the tumor microenvironment.[3] The ligand for CCR8, CCL1, is often present in tumors and promotes the recruitment and suppressive function of Tregs. By blocking the CCL1-CCR8 signaling axis, **AZ084** is designed to inhibit the differentiation and function of these immunosuppressive cells, thereby enhancing anti-tumor immunity. Preclinical studies have shown that targeting this pathway can restrain the formation of an immunologically tolerant pre-metastatic niche and reduce tumor metastasis.[1]



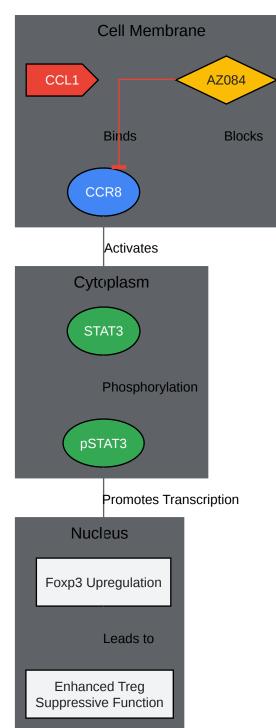
Mechanism of Action: CCR8 Signaling in Regulatory T Cells

The CCL1-CCR8 signaling pathway plays a critical role in the function and stability of regulatory T cells. The binding of CCL1 to CCR8 on the surface of Tregs activates downstream signaling cascades, prominently involving the Signal Transducer and Activator of Transcription 3 (STAT3).[4][5] Activated STAT3 promotes the expression of the master transcriptional regulator of Tregs, Forkhead box P3 (Foxp3).[2][4] Increased Foxp3 expression enhances the suppressive capabilities of Tregs, contributing to an immunosuppressive tumor microenvironment that allows for tumor growth and evasion of the host immune system.

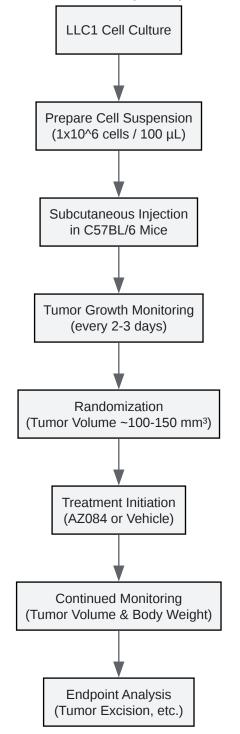
AZ084, as a CCR8 antagonist, blocks this initial ligand-receptor interaction, thereby inhibiting STAT3 activation and subsequent Foxp3 upregulation.



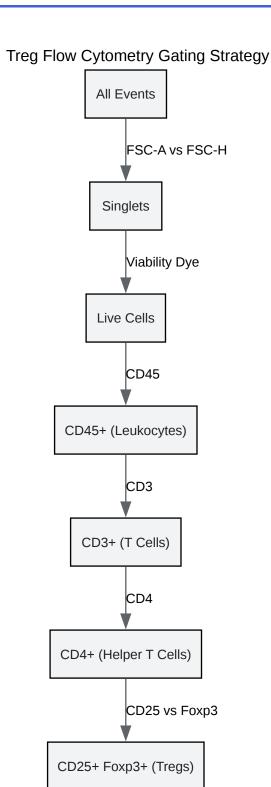
CCR8 Signaling Pathway in Treg Cells



AZ084 In Vivo Efficacy Study Workflow







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- To cite this document: BenchChem. [Application Notes and Protocols for AZ084 In Vivo Mouse Model]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2408562#az084-in-vivo-mouse-model-experimental-protocol]

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